

commercial suppliers and purchasing options for 1-Bromo-5-methylhexane

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Compound of Interest

Compound Name: 1-Bromo-5-methylhexane

Cat. No.: B1585216

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A Technical Guide to 1-Bromo-5-methylhexane for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **1-Bromo-5-methylhexane** (CAS No. 35354-37-1), a versatile alkyl bromide reagent for chemical synthesis. The document is intended for researchers, scientists, and professionals in drug development and other fields of chemical research. It details commercial sourcing options, key chemical properties, and a representative experimental protocol for its application in Grignard reactions.

Commercial Availability and Procurement

1-Bromo-5-methylhexane is readily available from a variety of commercial suppliers, catering to both research and bulk quantity needs. The purity of the commercially available product is typically around 95% or higher. Below is a summary of purchasing options from selected suppliers. Pricing is subject to change and may not include shipping and handling fees.

Supplier	Available Quantities	Purity	Price (USD)
Sigma-Aldrich	100 mg, 250 mg, 1 g, 5 g, 10 g, 25 g	95%	\$11.50 (100 mg) - \$552.00 (25 g)
Cenmed (via Aladdin Scientific)	5 g	Not Specified	\$303.44 ^[1]
Key Organics	Not Specified	Not Specified	£79.00 - £591.00 (pricing tiers) ^[2]
Home Sunshine Pharma	Bulk quantities	≥99.0%	Contact for quote ^[3]
CP Lab Safety	10 g	min 95%	Contact for quote ^[4]
Guidechem	1 kg (min order), 10 Metric Ton/Month	Not Specified	Contact for quote ^[5]

It is important to note that this chemical is intended for professional manufacturing, research laboratories, and industrial or commercial use only.^[4]

Chemical and Physical Properties

1-Bromo-5-methylhexane is a colorless liquid with a pungent odor.^[6] It is insoluble in water but soluble in organic solvents such as alcohols and ethers.^[6]

Property	Value
CAS Number	35354-37-1[2][3][4]
Molecular Formula	C7H15Br[4]
Molecular Weight	179.11 g/mol [4]
Density	1.103 g/cm ³ [3]
Boiling Point	162-163 °C[3]
Flash Point	48.4 °C[3]
Refractive Index	1.4485[3]
Storage Temperature	2-8 °C, sealed in dry conditions[3]

Safety Information

1-Bromo-5-methylhexane is classified as a flammable liquid and an irritant.[3][6] It can cause irritation to the eyes, respiratory system, and skin.[6] Appropriate personal protective equipment (PPE), including gloves, eye protection, and suitable protective clothing, should be worn when handling this chemical.[6]

Experimental Protocol: Grignard Reaction

The following is a representative protocol for the preparation of a Grignard reagent from **1-Bromo-5-methylhexane** and its subsequent reaction with an electrophile, such as benzaldehyde. This procedure is adapted from standard laboratory practices for Grignard reactions.

Materials:

- **1-Bromo-5-methylhexane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)

- Benzaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate or magnesium sulfate
- Standard glassware for anhydrous reactions (e.g., flame-dried round-bottom flask, condenser, dropping funnel)

Procedure:

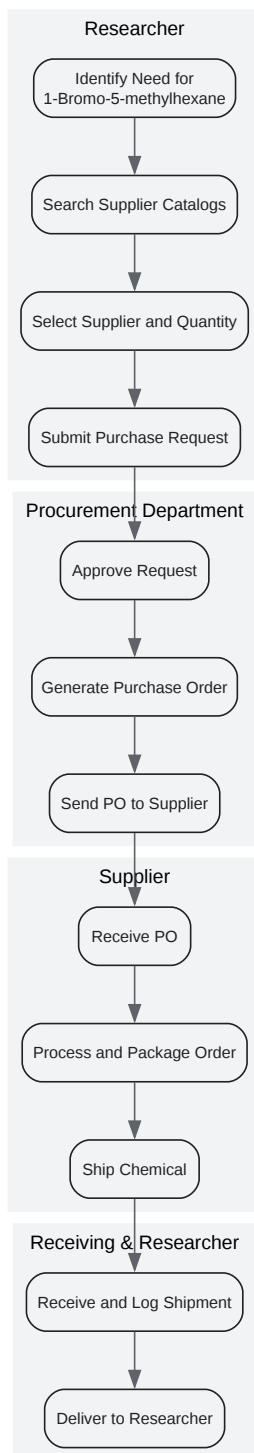
- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel, place magnesium turnings (1.2 equivalents).
 - Add a small crystal of iodine.
 - In the dropping funnel, prepare a solution of **1-Bromo-5-methylhexane** (1.0 equivalent) in anhydrous diethyl ether.
 - Add a small portion of the **1-Bromo-5-methylhexane** solution to the magnesium turnings. The disappearance of the iodine color and the appearance of cloudiness indicate the initiation of the reaction. If the reaction does not start, gentle warming may be applied.
 - Once initiated, add the remaining **1-Bromo-5-methylhexane** solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture until most of the magnesium has been consumed. The resulting greyish solution is the Grignard reagent, (5-methylhexyl)magnesium bromide.
- Reaction with Benzaldehyde:
 - Cool the freshly prepared Grignard reagent solution to 0 °C in an ice bath.
 - Prepare a solution of benzaldehyde (1.0 equivalent) in anhydrous diethyl ether and add it dropwise to the stirred Grignard solution.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
 - The crude product can be purified by column chromatography on silica gel to yield the desired secondary alcohol.

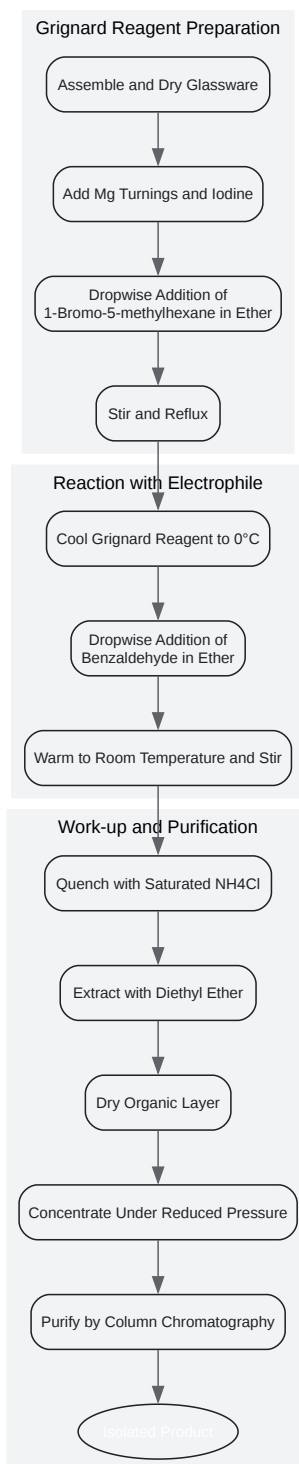
Visualized Workflows

The following diagrams illustrate the procurement and experimental workflows.

Procurement Workflow for 1-Bromo-5-methylhexane

[Click to download full resolution via product page](#)Caption: Procurement Workflow for **1-Bromo-5-methylhexane**.

Experimental Workflow: Grignard Reaction with 1-Bromo-5-methylhexane

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Caption: Experimental Workflow for Grignard Reaction.

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